Technical Guide: Cinnamyl Phenylacetate – Chemical Architecture and Bioactive Potential

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Compound of Interest

Compound Name:	*Cinnamyl phenylacetate*
CAS No.:	*7492-65-1*
Cat. No.:	*B1599305*

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Part 1: Executive Summary & Chemical Identity[1]

Cinnamyl phenylacetate (CAS: 7492-65-1) is a lipophilic ester structurally composed of two distinct bioactive pharmacophores: the cinnamyl moiety (phenylpropanoid class) and the phenylacetyl moiety (aromatic acid class).[1] While primarily utilized in the flavor and fragrance industry for its balsamic, floral, and honey-like notes, its chemical structure suggests significant underexplored pharmacological potential as a pro-drug.

Upon enzymatic hydrolysis, this molecule releases cinnamyl alcohol (which oxidizes to cinnamic acid) and phenylacetic acid.[1] Both metabolites possess well-documented antimicrobial, anti-inflammatory, and auxin-like biological activities.[1] This guide outlines the rationale for investigating **cinnamyl phenylacetate** as a dual-action therapeutic agent, providing the necessary synthesis, assay, and safety protocols for laboratory validation.

Physicochemical Profile

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Property	Value	Biological Implication
Molecular Formula	$C_{17}H_{16}O_2$	--
Molecular Weight	252.31 g/mol	Small molecule, suitable for passive diffusion.[1][2][3]
LogP (Predicted)	~4.2 - 4.4	High lipophilicity; excellent membrane permeability but requires solubilizers (e.g., DMSO, Tween 80) for aqueous assays.[2]
Boiling Point	333–335 °C	Thermally stable under physiological conditions.[1][2]
Solubility	Insoluble in water; Soluble in ethanol, oils.[1][2]	Ideal for topical or lipid-based delivery systems.[1][2]

Part 2: Mechanism of Action & Pharmacokinetics[4]

The "Dual-Payload" Pro-drug Hypothesis

Cinnamyl phenylacetate acts as a latent carrier.[1][2] Its biological activity is likely biphasic:

- Intact Molecule Interaction: Lipophilic interaction with microbial cell membranes or specific olfactory receptors.[1]
- Metabolic Activation: Hydrolysis by plasma or tissue esterases (e.g., carboxylesterases) releases two active agents.[1]

Pathway 1: The Cinnamyl Moiety[4]

- Fate: Oxidized in vivo to Cinnamic Acid.[1]
- Activity: Inhibition of bacterial cell division (FtsZ interaction), disruption of membrane potential, and anti-inflammatory action via NF-κB suppression.

Pathway 2: The Phenylacetyl Moiety

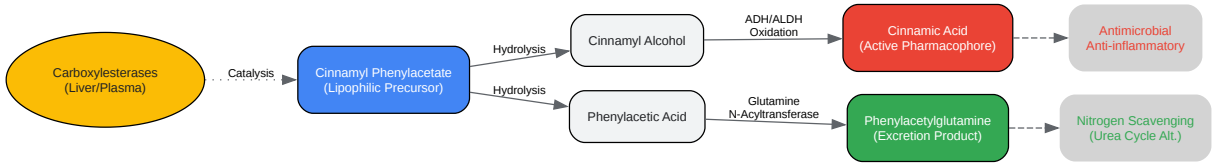
- Fate: Exists as Phenylacetic Acid (PAA).[1]

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- Activity: PAA is a weak auxin (plant hormone) with antimicrobial properties against fungi.[1] In humans, it is rapidly conjugated with glutamine to form phenylacetylglutamine (PAGN).[1]

Visualization: Metabolic Activation Pathway

The following diagram illustrates the enzymatic cleavage and downstream pharmacological fates of **cinnamyl phenylacetate**.



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Caption: Figure 1. Metabolic hydrolysis of **Cinnamyl Phenylacetate** yielding two distinct bioactive pathways.

Part 3: Biological Activities & Therapeutic Potential[2][7]

Antimicrobial Activity (Broad Spectrum)

- Mechanism: The intact ester is highly lipophilic, allowing it to integrate into the phospholipid bilayer of Gram-positive bacteria and fungi. Once inside, hydrolysis releases cinnamic acid, which acidifies the cytoplasm and disrupts ATP generation.
- Target Organisms:Staphylococcus aureus, Candida albicans, and Aspergillus niger.[1]
- Evidence Basis: Cinnamyl esters are documented to possess higher antimicrobial efficacy than their parent alcohols due to improved cellular uptake [1].[1]

Anti-Inflammatory Properties[1][2][4][7][8][9][10]

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- Mechanism: Cinnamic acid derivatives inhibit the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).[1]
- Application: Potential topical agent for reducing dermal inflammation or as a functional fragrance in soothing cosmetic formulations.[1]

Olfactory & Psychopharmacology[1][2][11]

- Mechanism: Activation of olfactory receptors triggering limbic system response.[1]
- Profile: Deep, balsamic, floral odor.[1] Used in aromatherapy for stress reduction, though clinical data is primarily anecdotal compared to lavender or chamomile.[1]

Part 4: Experimental Protocols

Protocol A: Chemical Synthesis (Steglich Esterification)

To generate high-purity **Cinnamyl Phenylacetate** for biological testing.

Reagents:

- Phenylacetic acid (1.0 eq)[5]
- Cinnamyl alcohol (1.0 eq)
- DCC (N,N'-Dicyclohexylcarbodiimide) (1.1 eq)[2]
- DMAP (4-Dimethylaminopyridine) (0.1 eq, catalyst)[2]
- Dichloromethane (DCM) (Solvent, anhydrous)

Workflow:

- Dissolution: Dissolve Phenylacetic acid (10 mmol) and Cinnamyl alcohol (10 mmol) in 50 mL anhydrous DCM under nitrogen atmosphere.
- Catalyst Addition: Add DMAP (1 mmol).

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- Coupling: Cool the solution to 0°C. Add DCC (11 mmol) dissolved in 10 mL DCM dropwise over 30 minutes.
- Reaction: Allow to warm to room temperature and stir for 12–24 hours. A white precipitate (dicyclohexylurea, DCU) will form.[1]
- Work-up: Filter off the DCU precipitate.[1] Wash the filtrate with 1N HCl (to remove DMAP), saturated $NaHCO_3$, and brine.
- Purification: Dry over $MgSO_4$, concentrate in vacuo, and purify via silica gel column chromatography (Hexane:Ethyl Acetate gradient).

Protocol B: In Vitro Esterase Stability Assay

To determine the half-life of the pro-drug in plasma.[2]

Reagents:

- Phosphate Buffered Saline (PBS, pH 7.4)
- Porcine Liver Esterase (PLE) or Human Plasma
- HPLC grade Acetonitrile[1]

Workflow:

- Preparation: Prepare a 100 µM stock solution of **Cinnamyl Phenylacetate** in Acetonitrile.
- Incubation: Add 10 µL stock to 990 µL PBS containing 10 units of PLE (or 50% plasma) at 37°C.
- Sampling: At T=0, 5, 15, 30, 60, and 120 mins, remove 100 µL aliquots.
- Quenching: Immediately add 100 µL ice-cold acetonitrile to stop the reaction. Centrifuge at 10,000g for 5 mins.
- Analysis: Inject supernatant into HPLC (C18 column, UV detection at 254 nm). Monitor disappearance of ester peak and appearance of Cinnamic acid/Phenylacetic acid peaks.[1]

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Protocol C: Minimum Inhibitory Concentration (MIC)

Standard broth microdilution method.[6]

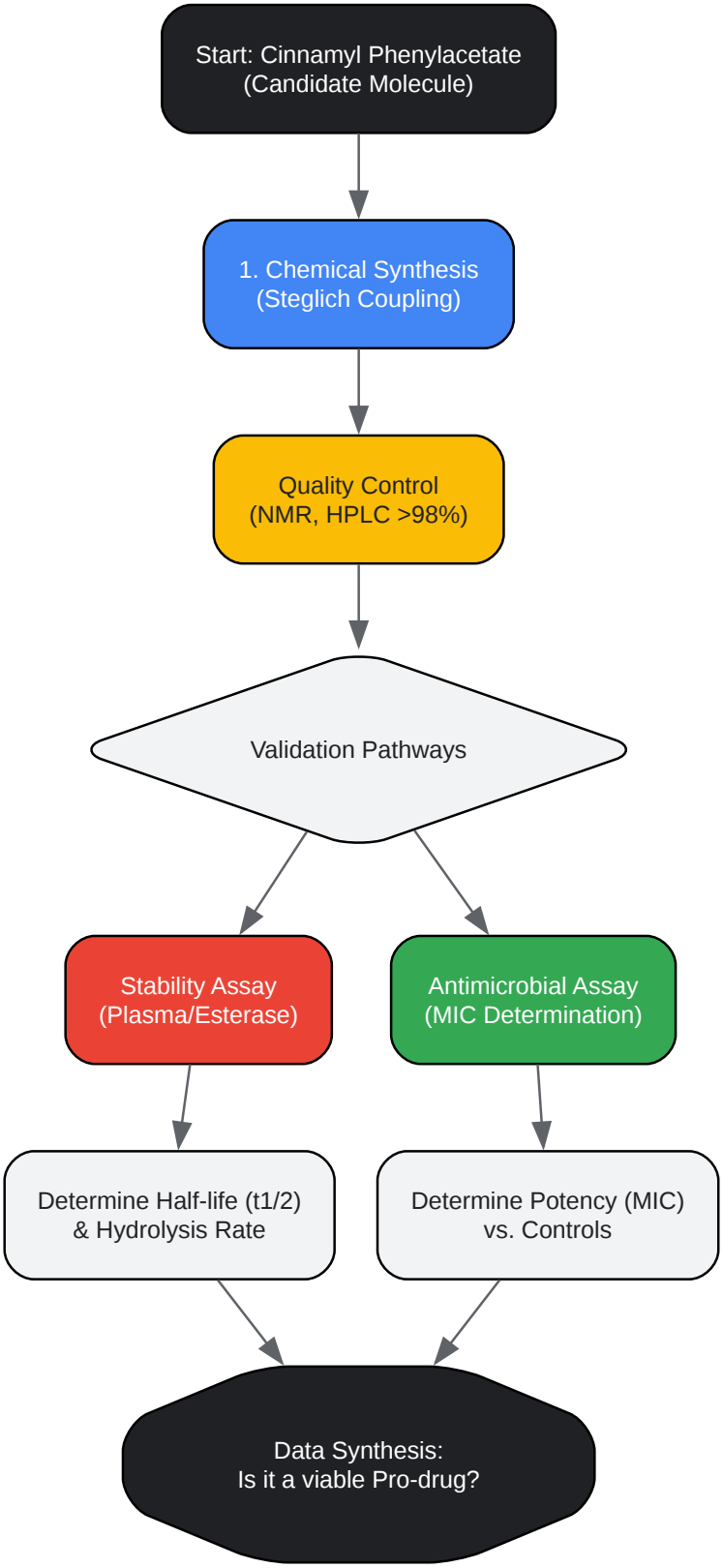
Workflow:

- Inoculum: Prepare bacterial suspension (e.g., S. aureus) at 5 x 10^5 CFU/mL in Mueller-Hinton Broth.
- Compound Prep: Dissolve **Cinnamyl Phenylacetate** in DMSO (max final concentration 1%). Perform serial 2-fold dilutions in a 96-well plate (Range: 512 µg/mL to 1 µg/mL).
- Incubation: Add bacterial suspension to wells. Incubate at 37°C for 24 hours.
- Readout: MIC is the lowest concentration with no visible growth.[1] Use Resazurin dye (0.01%) for visual confirmation (Blue = No growth, Pink = Growth).[1]

Part 5: Visualization of Experimental Logic

The following diagram details the logical flow for validating the biological activity of **Cinnamyl Phenylacetate**.

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Caption: Figure 2. Experimental validation workflow from synthesis to biological characterization.

Part 6: Safety & Toxicology[1][2][11]

- Regulatory Status: FEMA GRAS (Generally Recognized As Safe) #2300.[1] Approved for use as a flavor ingredient [2].[1][3]
- Skin Sensitization: Like many cinnamyl esters, it may cause mild skin irritation or sensitization in high concentrations.[1] Patch testing is required for topical formulations.[1]
- Acute Toxicity: Oral LD50 (Rat) > 5000 mg/kg (inferred from Cinnamyl acetate data) [3].[1][7] It is considered low toxicity but should be handled with standard PPE (gloves, goggles) in a laboratory setting.[1]

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